

Technical Guide: Boc-D-Ser(Bzl)-OH for Peptide Synthesis

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Compound of Interest

Compound Name: *Boc-D-Ser(Tos)-O-Bzl*

Cat. No.: *B129715*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N- α -tert-Butyloxycarbonyl-O-benzyl-D-serine (Boc-D-Ser(Bzl)-OH), a key building block for the synthesis of peptides and peptidomimetics. This document details commercially available sources, physicochemical properties, and a standardized protocol for its application in solid-phase peptide synthesis (SPPS).

It is important to note that while the request specified **Boc-D-Ser(Tos)-O-Bzl**, a comprehensive search of commercial suppliers indicates that the commonly available and utilized derivative for this purpose is Boc-D-Ser(Bzl)-OH. The benzyl (Bzl) group is standard for protecting the serine side-chain hydroxyl, while the Boc group protects the N-terminus. This guide will therefore focus on this readily available and functionally equivalent compound.

Commercial Suppliers

Boc-D-Ser(Bzl)-OH is a standard reagent available from numerous suppliers specializing in materials for peptide synthesis. The table below provides a comparative list of major commercial sources.

Supplier	Product Name	Purity Specification	CAS Number
Sigma-Aldrich (Novabiochem®)	Boc-D-Ser(Bzl)-OH	≥98% (TLC)[1]	47173-80-8[1]
Chem-Impex	Boc-O-benzyl-D-serine	≥99.5% (HPLC)[2]	47173-80-8[2]
Santa Cruz Biotechnology	Boc-D-Ser(Bzl)-OH	≥98%[3]	47173-80-8[3]
Iris Biotech GmbH	Boc-D-Ser(Bzl)-OH	Not specified	47173-80-8[4]
CymitQuimica	Boc-D-Ser(Bzl)-OH	97%	47173-80-8[5]

Physicochemical & Technical Data

The following table summarizes key technical data for Boc-D-Ser(Bzl)-OH, compiled from supplier specifications.

Property	Value
Molecular Formula	C ₁₅ H ₂₁ NO ₅ [1][2][3][4][5]
Molecular Weight	295.33 g/mol [1][2][3]
CAS Number	47173-80-8[1][2][3][4][5]
Appearance	White to off-white powder or solid[1][2][5]
Melting Point	56-67 °C[1][2]
Optical Rotation	[α] _{20/D} = -22 ± 2° (c=1 in Ethanol)[2]
Storage Temperature	2-8°C[1][2][4]

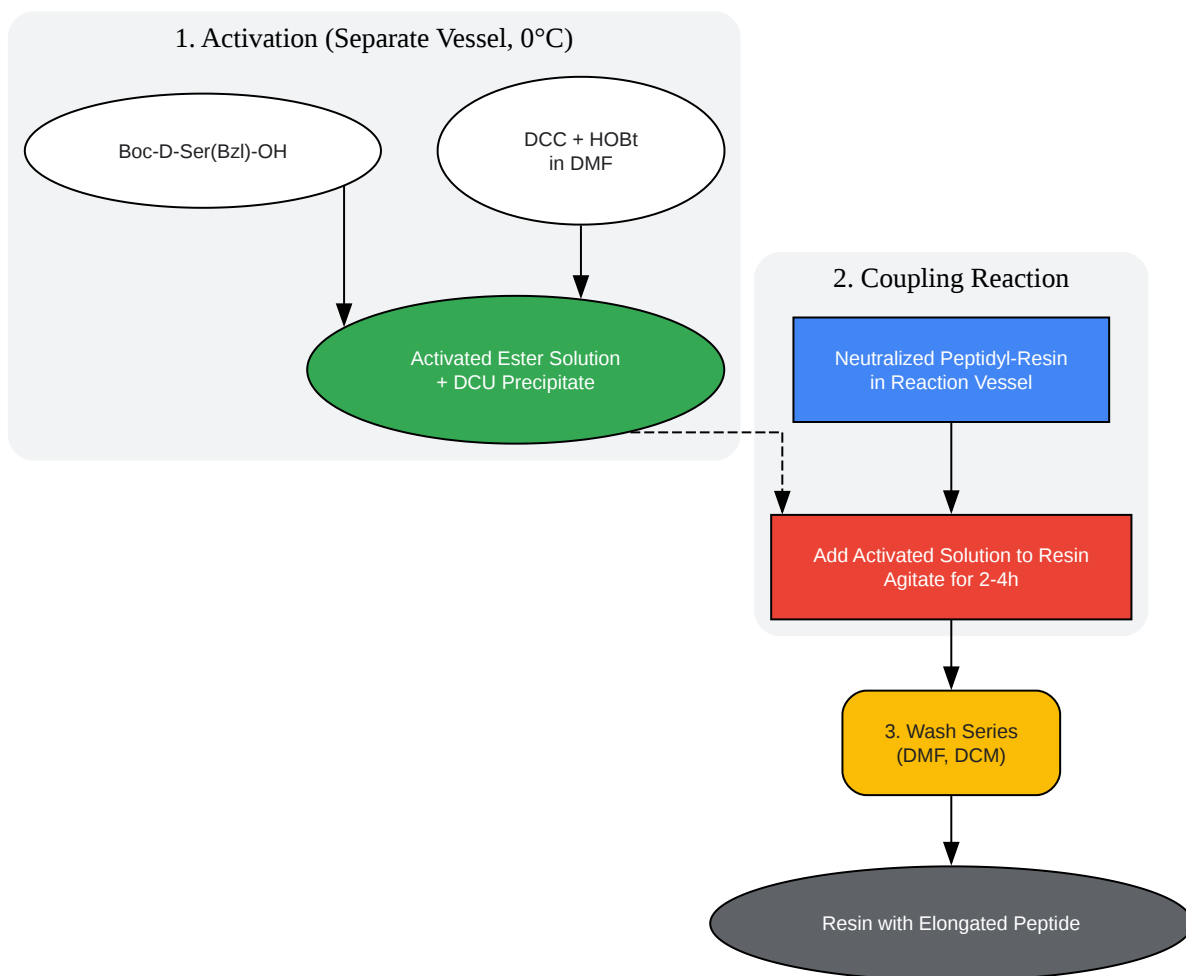
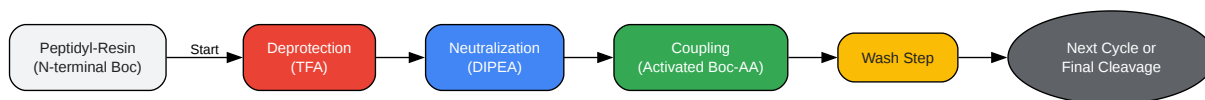
Application in Peptide Synthesis

Boc-D-Ser(Bzl)-OH is primarily used in Boc-chemistry solid-phase peptide synthesis (SPPS). The Boc group provides robust protection for the α-amine, which is removed with moderate acid (e.g., trifluoroacetic acid, TFA) at each cycle. The benzyl ether linkage protecting the side-

chain hydroxyl group is stable to these conditions and is typically removed during the final cleavage of the peptide from the resin support using a strong acid, such as hydrofluoric acid (HF).

Logical Workflow for Boc-SPPS Cycle

The diagram below outlines the fundamental stages of incorporating a single Boc-protected amino acid into a growing peptide chain on a solid support.



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References

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